

Technical Guide: Physicochemical Properties of 2-(3-Methoxyphenyl)-2-methylpropanoic Acid

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Compound of Interest

Compound Name: 2-(3-Methoxyphenyl)-2-methylpropanoic acid

Cat. No.: B101306

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For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the fundamental physicochemical properties of the compound **2-(3-Methoxyphenyl)-2-methylpropanoic acid**. The information is presented to support research and development activities where this molecule is of interest.

Core Molecular Data

The essential molecular identifiers for **2-(3-Methoxyphenyl)-2-methylpropanoic acid** have been determined. While direct experimental data for this specific isomer is not readily available in public databases, its molecular formula and weight can be definitively established based on its chemical structure. These properties are identical to its structural isomer, 2-(4-methoxyphenyl)-2-methylpropanoic acid.^[1]

The key quantitative data are summarized in the table below for clarity and ease of reference.

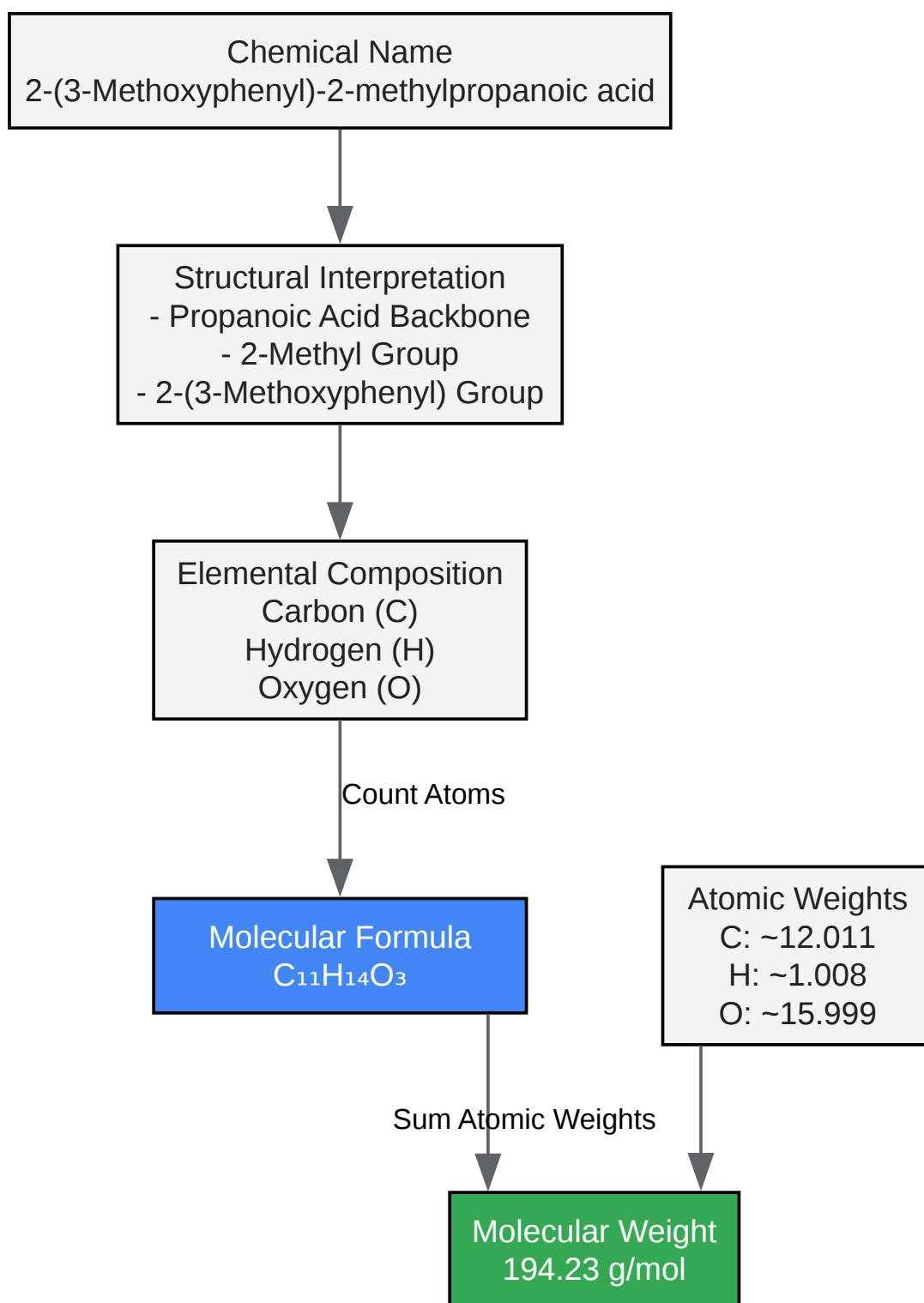
Parameter	Value	Reference
Molecular Formula	C ₁₁ H ₁₄ O ₃	[1]
Molecular Weight	194.23 g/mol	[1]

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis, purification, or analysis of **2-(3-Methoxyphenyl)-2-methylpropanoic acid** are not available within the scope of general literature searches. Researchers requiring such protocols would need to consult specialized chemical synthesis journals or develop methodologies based on standard organic chemistry principles for analogous compounds.

Logical Data Relationship

The relationship between the compound's nomenclature and its core physicochemical properties is illustrated in the diagram below. This workflow demonstrates the logical progression from the chemical name to the determination of its molecular formula and subsequent calculation of its molecular weight.



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Caption: Logical workflow from chemical name to molecular weight.

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References

- 1. 2-(4-Methoxyphenyl)-2-methylpropanoic acid | C₁₁H₁₄O₃ | CID 257579 - PubChem [pubchem.ncbi.nlm.nih.gov]
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